

# An In-depth Technical Guide to Pentyl Propanoate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Pentyl propionate*

Cat. No.: *B1209536*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of pentyl propanoate, covering its fundamental chemical properties, synthesis, and analytical methodologies. The information is curated to support research and development activities where this ester is of interest.

## Chemical Identity and Properties

The IUPAC name for the compound is pentyl propanoate. It is also commonly known by its synonyms, **pentyl propionate** and amyl propionate.<sup>[1][2]</sup> This organic ester is formed from the condensation of pentan-1-ol and propanoic acid.<sup>[1]</sup> Pentyl propanoate is a colorless liquid recognized for its characteristic sweet and fruity aroma, often compared to apples or apricots.<sup>[1][3][4]</sup>

The physical and chemical properties of pentyl propanoate are summarized in the table below for easy reference and comparison.

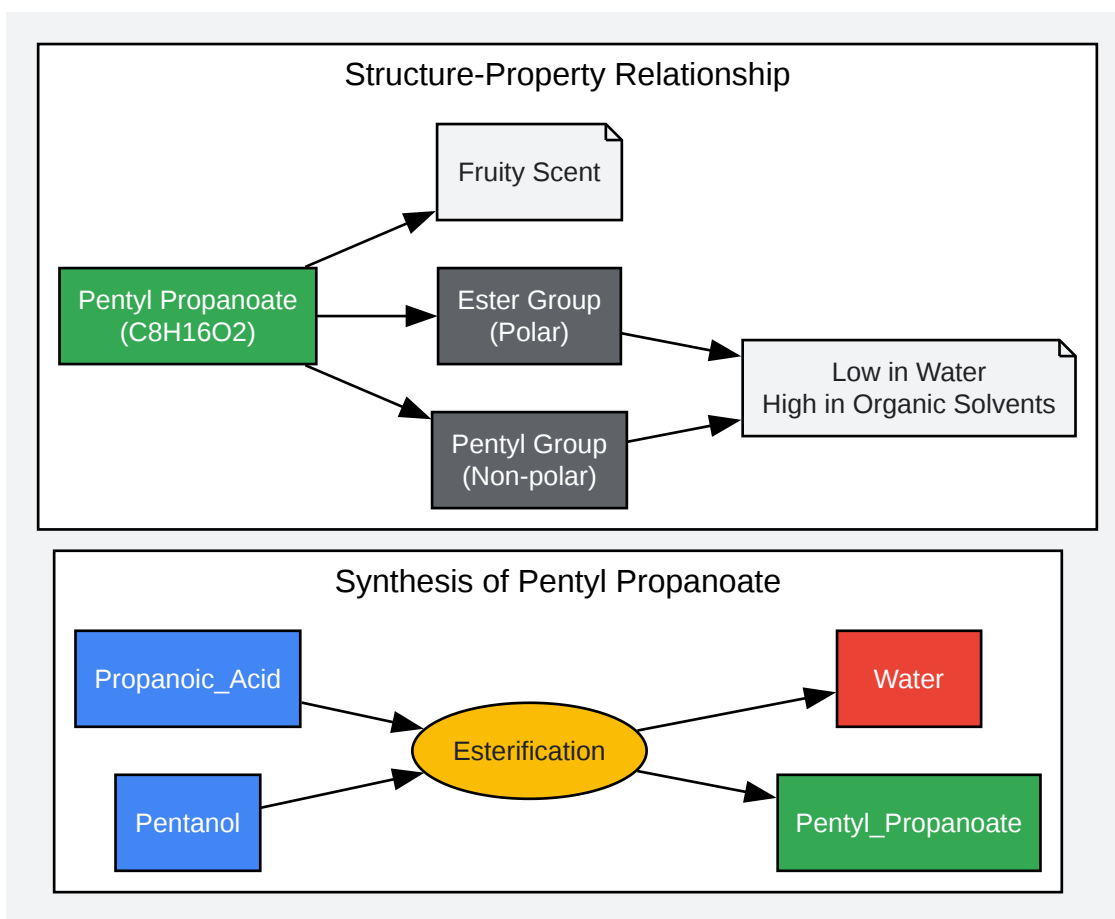
Property	Value	Unit
Molecular Formula	C <sub>8</sub> H <sub>16</sub> O <sub>2</sub>	
Molar Mass	144.22	g/mol
Density	0.870	g/cm <sup>3</sup>
Melting Point	-75	°C
Boiling Point	168	°C
Flash Point	56	°C
Refractive Index	1.4074 (at 20°C)	
Solubility in Water	0.81 (at 25°C)	mg/mL

Sources:[1][4]

Pentyl propanoate is slightly soluble in water. This limited aqueous solubility is attributed to the non-polar nature of its pentyl group, which is more dominant than the polar ester functional group.[5] Conversely, it exhibits high solubility in common organic solvents such as alcohols, ethers, chloroform, and acetone.[5]

## Synthesis and Logical Relationships

Pentyl propanoate is synthesized through the esterification of pentanol with propanoic acid. This reaction can be catalyzed by an acid or an enzyme. The relationship between its structure and properties, as well as its synthesis, are illustrated below.



[Click to download full resolution via product page](#)

Caption: Synthesis and structure-property relationships of pentyl propanoate.

## Experimental Protocols

This protocol describes a general procedure for the enzymatic synthesis of pentyl propanoate in a solvent-free system using an immobilized lipase.

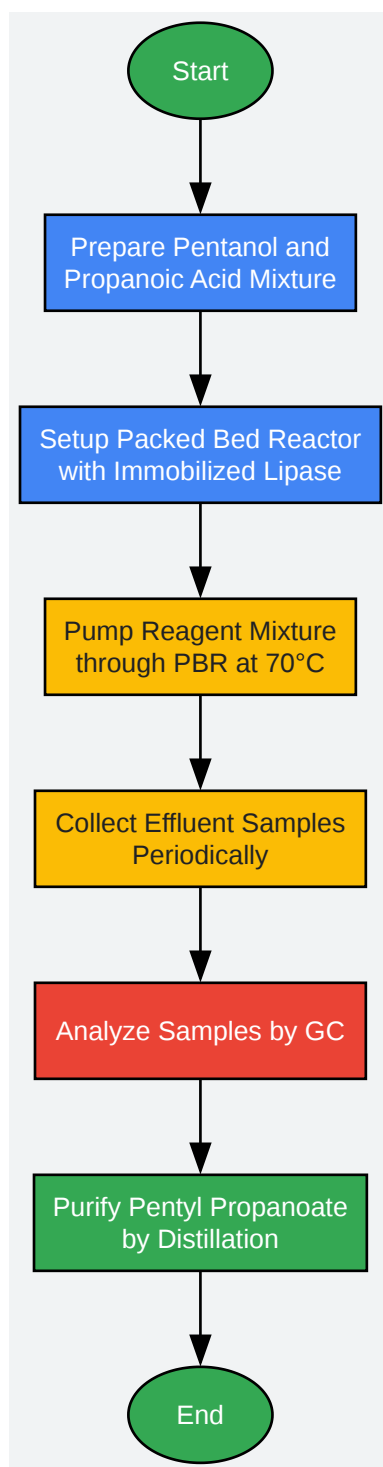
Materials:

- Pentan-1-ol
- Propanoic acid
- Immobilized lipase (e.g., from *Candida rugosa*)
- Packed Bed Reactor (PBR)

- Heating system with temperature control
- Pump for reagent delivery

Procedure:

- Reactor Setup: The Packed Bed Reactor is filled with the immobilized lipase.
- Reagent Preparation: A mixture of pentan-1-ol and propanoic acid is prepared, typically with a molar ratio favoring the alcohol to drive the reaction towards the product.
- Reaction Initiation: The reagent mixture is pumped through the PBR at a controlled flow rate.
- Temperature Control: The reactor is maintained at an optimal temperature, which for pentyl propanoate synthesis can be around 70°C.[\[6\]](#)[\[7\]](#)
- Sample Collection: The effluent from the reactor is collected at regular intervals to monitor the progress of the reaction.
- Analysis: The collected samples are analyzed, for example by gas chromatography, to determine the concentration of pentyl propanoate and the remaining reactants.
- Purification: The final product can be purified from the reaction mixture by distillation.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the enzymatic synthesis of pentyl propanoate.

This protocol provides a general methodology for the quantitative analysis of pentyl propanoate in a sample matrix.

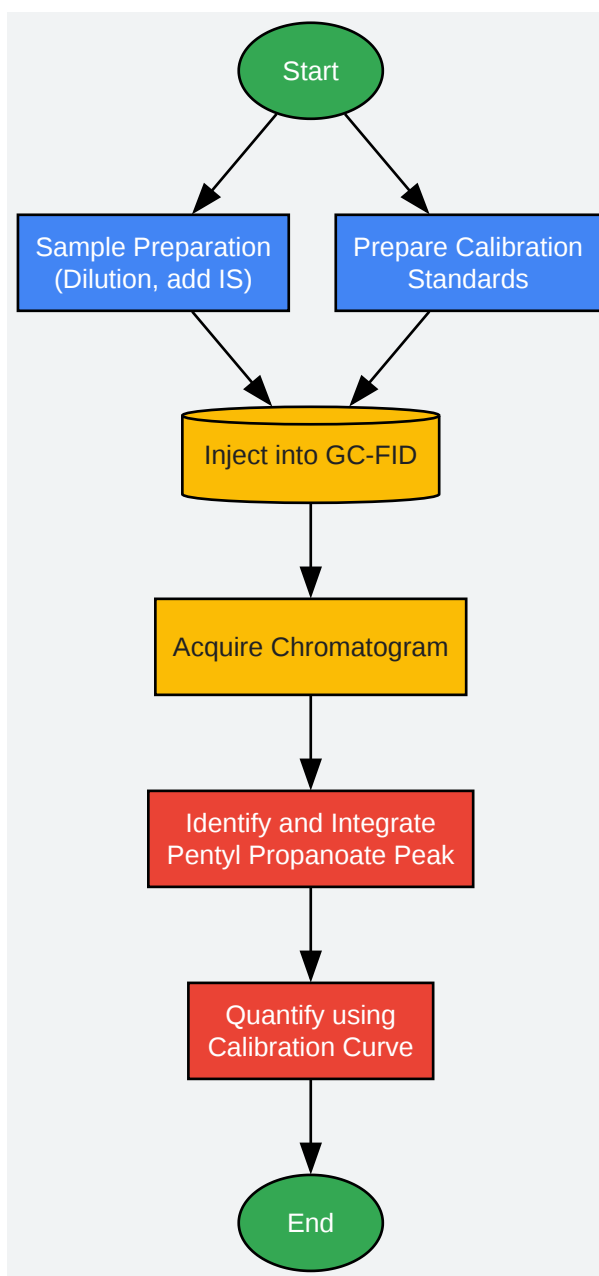
**Instrumentation:**

- Gas Chromatograph equipped with a Flame Ionization Detector (GC-FID)
- Capillary column suitable for volatile organic compounds (e.g., HP-5ms or similar)
- Autosampler
- Data acquisition and processing software

**Procedure:**

- Sample Preparation:
  - For liquid samples, dilute with a suitable organic solvent (e.g., hexane or acetone).
  - An internal standard (IS) can be added for improved quantification. The IS should be a compound not present in the sample and with a retention time that does not overlap with other components.
- GC-FID Conditions:
  - Injector Temperature: 250°C
  - Detector Temperature: 280°C
  - Carrier Gas: Helium or Hydrogen at a constant flow rate (e.g., 1 mL/min).
  - Oven Temperature Program:
    - Initial temperature: 60°C, hold for 2 minutes.
    - Ramp at 10°C/min to 200°C.
    - Hold at 200°C for 5 minutes.
  - Injection Volume: 1 µL
  - Split Ratio: 30:1

- **Calibration:** Prepare a series of calibration standards of pentyl propanoate of known concentrations in the same solvent as the samples. Analyze these standards to construct a calibration curve.
- **Sample Analysis:** Inject the prepared samples into the GC-FID system.
- **Data Processing:** Identify the peak corresponding to pentyl propanoate based on its retention time. Quantify the amount of pentyl propanoate in the samples by comparing its peak area to the calibration curve.



[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Pentyl propanoate - Wikipedia [en.wikipedia.org]
- 2. Pentyl propanoate [molecules.lyceejeanbart.fr]
- 3. Human Metabolome Database: Showing metabocard for Pentyl propanoate (HMDB0031638) [hmdb.ca]
- 4. PENTYL PROPIONATE - Ataman Kimya [atamanchemicals.com]
- 5. solubilityofthings.com [solubilityofthings.com]
- 6. accedacris.ulpgc.es [accedacris.ulpgc.es]
- 7. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to Pentyl Propanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1209536#pentyl-propanoate-iupac-name-and-synonyms]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)